

Proper Disposal of Methyl 3-bromopropanoate: A Comprehensive Guide

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Compound of Interest

Compound Name: Methyl 3-bromopropanoate

Cat. No.: B147280

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For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical reagents are paramount to ensuring a secure laboratory environment. This guide provides essential safety and logistical information for the proper disposal of **Methyl 3-bromopropanoate**, a combustible and harmful chemical. Adherence to these procedures is critical for minimizing environmental impact and protecting personnel.

Key Safety and Physical Data

A thorough understanding of the properties of **Methyl 3-bromopropanoate** is the first step in safe handling. The following table summarizes its key quantitative data.

Property	Value
Molecular Formula	C ₄ H ₇ BrO ₂ [1]
Molecular Weight	167.00 g/mol [1]
Appearance	Colorless to clear liquid[2][3]
Boiling Point	64 - 66 °C @ 18-24 hPa[2][3]
Flash Point	75 °C (167 °F) - closed cup[2][3]
Density	1.53 g/mL at 25 °C[2]
Signal Word	Warning[3]
Hazard Classifications	Combustible liquid, Acute toxicity (oral, Category 4), Skin irritation (Category 2), Serious eye irritation (Category 2), Specific target organ toxicity - single exposure (Category 3, Respiratory system)[3][4]

Disposal Protocol

The disposal of **Methyl 3-bromopropanoate** must be conducted in accordance with institutional, local, and national regulations. The following is a step-by-step guide for its proper disposal.

1. Personal Protective Equipment (PPE): Before handling the chemical, ensure appropriate PPE is worn. This includes:

- Eye Protection: Safety glasses with side-shields or goggles.[3]
- Hand Protection: Chemically resistant gloves (e.g., nitrile rubber).
- Skin Protection: A lab coat or other protective clothing to prevent skin contact.[3]
- Respiratory Protection: If working in a poorly ventilated area or if vapors are present, use a NIOSH-approved respirator with an organic vapor cartridge.

2. Waste Collection:

- Collect surplus and non-recyclable **Methyl 3-bromopropanoate** in its original container or a suitable, clearly labeled, and tightly sealed waste container.[\[2\]](#)
- Do not mix with other waste materials.[\[2\]](#)
- Handle uncleaned containers as you would the product itself.[\[2\]](#)

3. Storage of Waste:

- Store waste containers in a cool, dry, and well-ventilated area, away from heat, sparks, open flames, and other sources of ignition.[\[2\]](#)[\[3\]](#)
- Keep containers tightly closed to prevent the release of vapors.[\[2\]](#)[\[3\]](#)
- Store away from incompatible materials such as acids, bases, oxidizing agents, and reducing agents.[\[2\]](#)[\[3\]](#)

4. Final Disposal:

- Dispose of the chemical waste through a licensed and approved waste disposal company.[\[2\]](#)
[\[3\]](#) This ensures that the material is handled and treated in an environmentally responsible and compliant manner.
- Do not pour **Methyl 3-bromopropanoate** down the drain or into the sewer system.[\[2\]](#)[\[3\]](#)

Spill Management

In the event of a spill, immediate and appropriate action is necessary to prevent exposure and environmental contamination.

1. Evacuation and Ventilation:

- Evacuate non-essential personnel from the spill area.
- Ensure adequate ventilation to disperse vapors.

2. Containment and Cleanup:

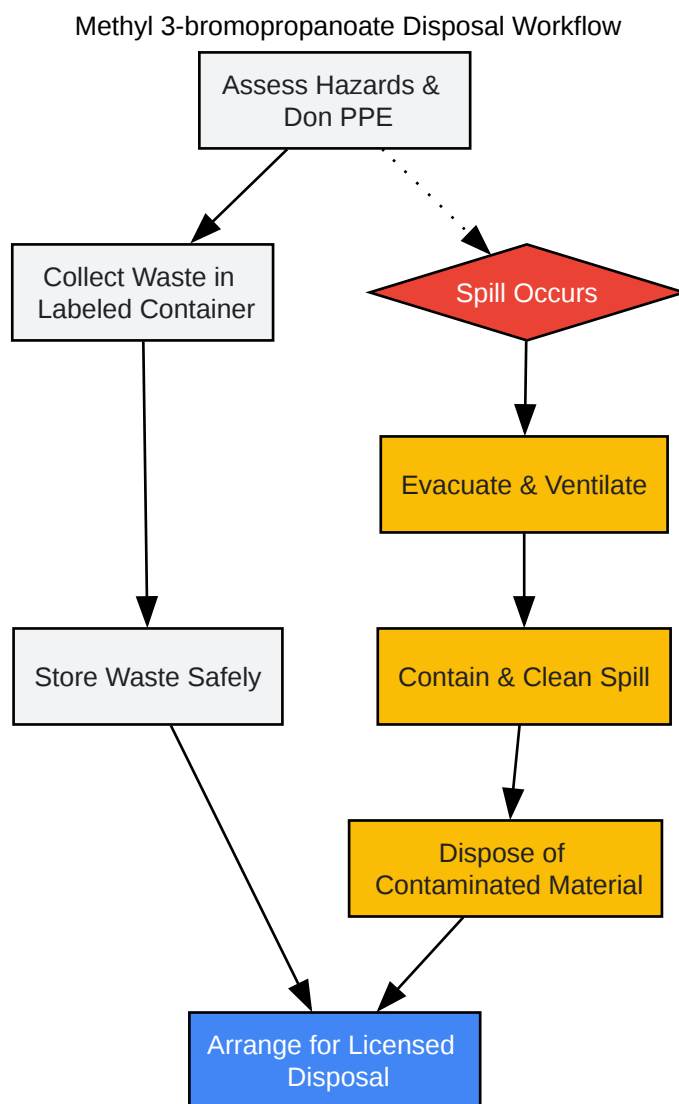
- For small spills, absorb the material with an inert absorbent material such as vermiculite, dry sand, or earth.
- Place the contaminated absorbent material into a suitable, labeled container for disposal.
- For large spills, prevent further leakage if it is safe to do so. Dike the spill to prevent it from entering drains or waterways.

3. Decontamination:

- Thoroughly clean the spill area with soap and water.

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **Methyl 3-bromopropanoate**.



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Caption: Logical workflow for the safe disposal of **Methyl 3-bromopropanoate**.

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References

- 1. chemscene.com [chemscene.com]
- 2. Methyl 3-bromopropionate - Safety Data Sheet [chemicalbook.com]
- 3. fishersci.com [fishersci.com]
- 4. Methyl 3-bromopropanoate | C₄H₇BrO₂ | CID 76934 - PubChem [pubchem.ncbi.nlm.nih.gov]
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